

# Application Notes and Protocols: Preparation of GW3965 Hydrochloride Stock Solution

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## Compound of Interest

Compound Name: GW3965 hydrochloride

Cat. No.: B1672460

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Audience: Researchers, scientists, and drug development professionals.

Introduction **GW3965 hydrochloride** is a potent and selective synthetic agonist for the Liver X Receptor (LXR), with greater activity towards the LXR $\beta$  subtype.[1] It is an invaluable tool in research focused on lipid metabolism, inflammation, and atherosclerosis.[2][3] As a ligand-activated transcription factor, LXR, upon activation by GW3965, forms a heterodimer with the Retinoid X Receptor (RXR). This complex then binds to LXR response elements (LXREs) in the promoter regions of target genes, upregulating their expression.[4] Key target genes include ATP-binding cassette transporter A1 (ABCA1) and G1 (ABCG1), which are crucial for cholesterol efflux and reverse cholesterol transport.[3] Accurate preparation of a stable stock solution is the first critical step for reliable and reproducible experimental results.

## Quantitative Data Summary

### Chemical and Physical Properties

The fundamental properties of **GW3965 hydrochloride** are summarized below.

Property	Value	Reference
Molecular Weight	618.51 g/mol	[5][6]
Formula	C <sub>33</sub> H <sub>31</sub> NO <sub>3</sub> ClF <sub>3</sub> ·HCl	[5][6]
CAS Number	405911-17-3	[5][6]
Purity	≥98%	[5][6]
Appearance	White to off-white crystalline solid	[6][7]

## Solubility Data

**GW3965 hydrochloride** exhibits solubility in various organic solvents but is sparingly soluble in aqueous solutions.[6] For cell culture or in vivo experiments requiring aqueous buffers, it is recommended to first prepare a concentrated stock in DMSO and then dilute it to the final concentration in the aqueous medium.[6]

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Reference
DMSO	100 mM	61.85 mg/mL	[5]
Ethanol	20 mM	12.37 mg/mL	[5]
Dimethylformamide (DMF)	~32.3 mM	~20 mg/mL	[2][6]
DMSO:PBS (pH 7.2) (1:4)	~0.32 mM	~0.2 mg/mL	[2][6]

## Experimental Protocol: Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **GW3965 hydrochloride** in DMSO, a common solvent for this compound.

#### Materials and Equipment:

- **GW3965 hydrochloride** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryogenic vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

#### Procedure:

- **Pre-Equilibration:** Before opening, allow the vial of **GW3965 hydrochloride** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture, which can affect compound stability.
- **Mass Calculation:** Determine the required mass of **GW3965 hydrochloride** for your desired stock volume and concentration. To prepare 1 mL of a 10 mM stock solution:
  - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
  - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 618.51 \text{ g/mol} \times 1000 \text{ mg/g} = 6.185 \text{ mg}$
- **Weighing:** Carefully weigh out 6.185 mg of **GW3965 hydrochloride** powder using an analytical balance and transfer it into a sterile vial.
- **Solvent Addition:** Add 1 mL of anhydrous DMSO to the vial containing the powder.
- **Dissolution:** Cap the vial tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. Gentle warming in a 37°C water bath or brief sonication can be used to aid dissolution if necessary.[8]

- Aliquoting: To avoid degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots in sterile cryogenic vials.[\[9\]](#)[\[10\]](#)
- Storage: Store the aliquots as recommended in the storage table below. Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.

#### Safety Precautions:

- Handle **GW3965 hydrochloride** in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses.
- Refer to the Safety Data Sheet (SDS) for complete handling and safety information.

## Storage and Stability

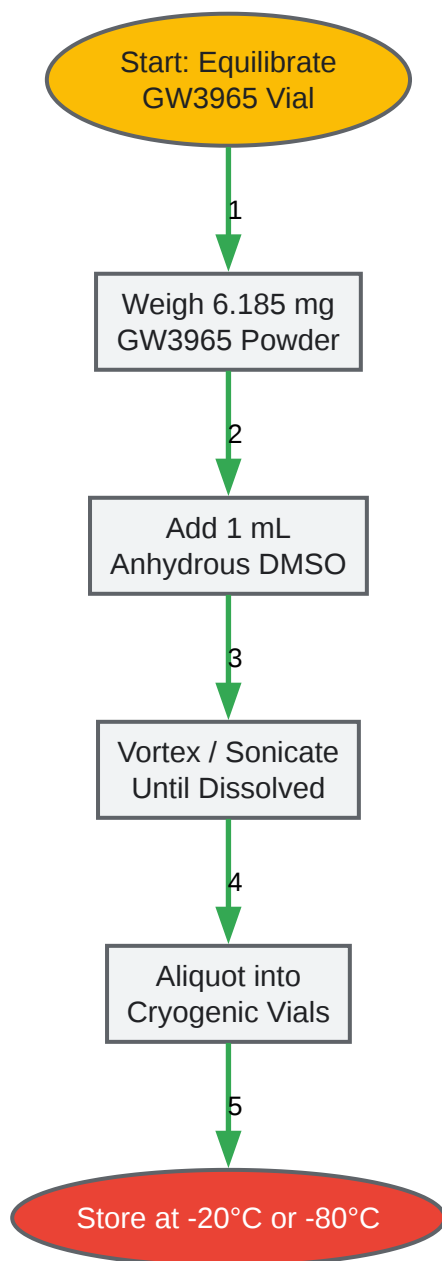
Proper storage is critical to maintain the integrity and activity of the compound, both in its solid form and as a stock solution.

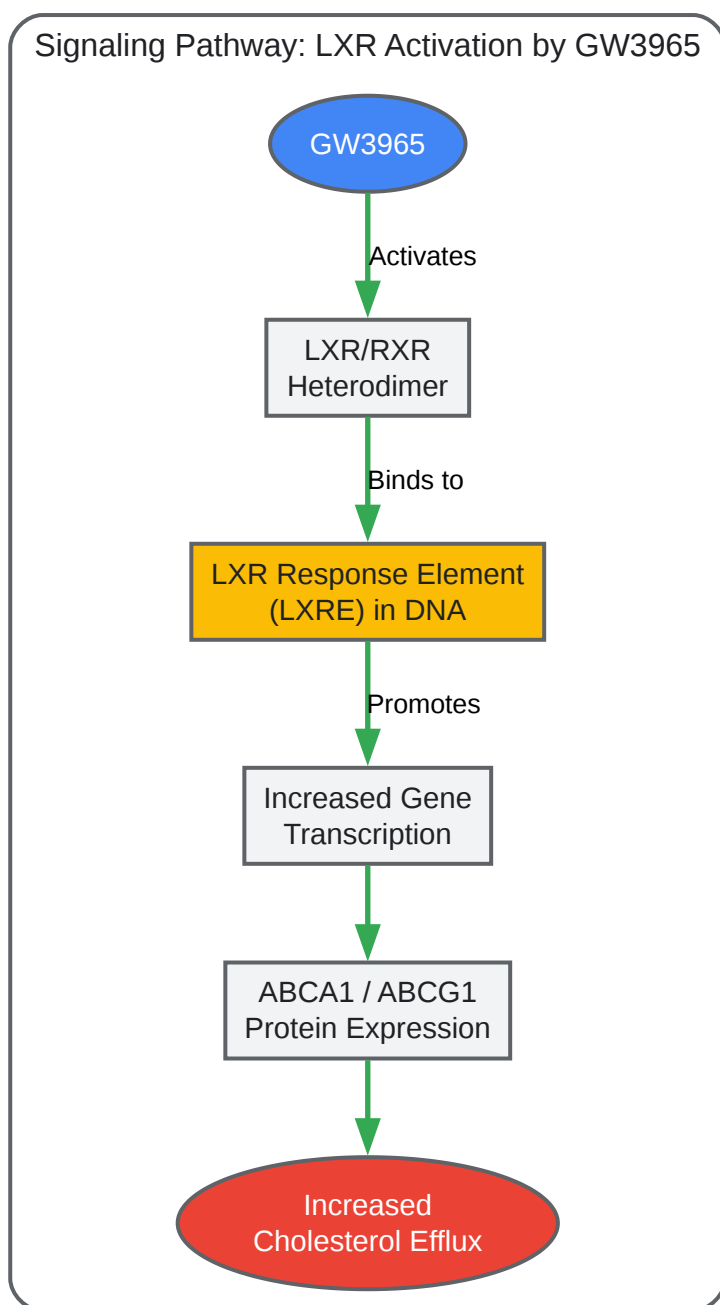
Form	Storage Temperature	Duration	Reference
Solid Powder	-20°C (desiccated)	≥ 4 years	<a href="#">[2]</a> <a href="#">[6]</a>
Stock Solution in DMSO	-20°C	Up to 1 month	<a href="#">[9]</a> <a href="#">[10]</a>
Stock Solution in DMSO	-80°C	Up to 6 months	<a href="#">[9]</a> <a href="#">[10]</a>

Note: Aqueous dilutions should be prepared fresh for each experiment and are not recommended for storage for more than one day.[\[6\]](#)

## Visualized Workflows and Pathways

## Experimental Workflow: Stock Solution Preparation





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